

# Application Notes and Protocols for FR167653 Kinase Assay for p38 Activity

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### Introduction

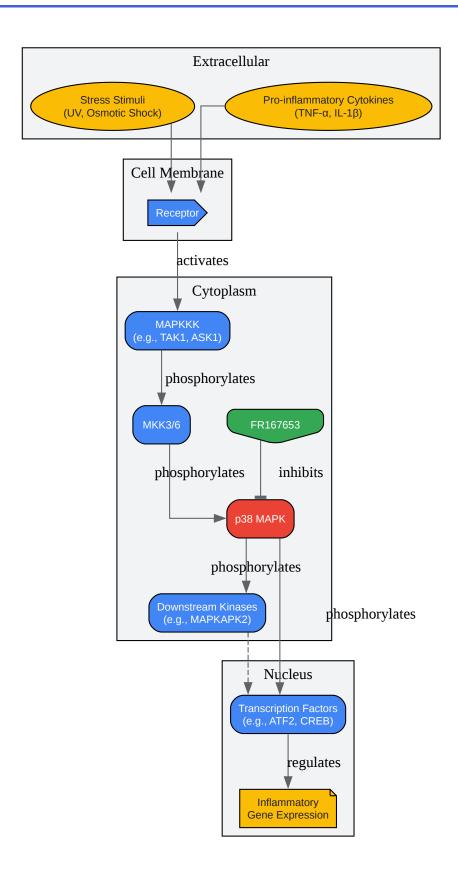
FR167653 is a potent and selective inhibitor of p38 mitogen-activated protein kinase (MAPK), a key enzyme in the signaling cascade that regulates cellular responses to inflammatory cytokines and environmental stress.[1][2] The p38 MAPK pathway is implicated in a variety of diseases, making it a significant target for therapeutic intervention. These application notes provide detailed protocols for assessing the inhibitory activity of FR167653 on p38 MAPK using a biochemical kinase assay.

The p38 MAPK signaling cascade is a three-tiered system involving a MAP kinase kinase kinase (MAPKKK), a MAP kinase kinase (MAPKK), and the p38 MAPK itself. Upon activation by upstream stimuli, p38 MAPK phosphorylates various downstream substrates, including transcription factors and other kinases, leading to a cellular response.

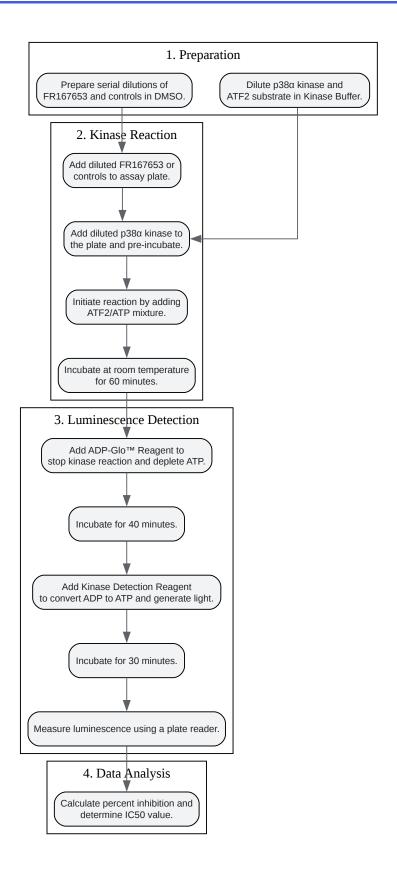
## p38 MAPK Signaling Pathway

The diagram below illustrates the p38 MAPK signaling cascade, highlighting the point of inhibition by FR167653.









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